

Ethyl acetamidocynoacetate physical and chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl acetamidocynoacetate*

Cat. No.: *B146813*

[Get Quote](#)

An In-depth Technical Guide to Ethyl Acetamidocynoacetate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl acetamidocynoacetate is a versatile organic compound that serves as a crucial intermediate in the synthesis of a wide array of pharmaceutical and specialty chemicals. Its unique molecular architecture, featuring an acetamido group, a cyano group, and an ethyl ester functionality, provides multiple reactive centers, making it a valuable building block in medicinal chemistry and organic synthesis. This technical guide provides a comprehensive overview of the physical and chemical properties of **ethyl acetamidocynoacetate**, detailed experimental protocols for its characterization, and insights into its reactivity and applications.

Chemical and Physical Properties

Ethyl acetamidocynoacetate is a white to off-white crystalline solid at room temperature. It is soluble in common organic solvents such as ethanol, dimethyl sulfoxide (DMSO), and dimethylformamide (DMF). Proper storage in a cool, dry, and well-ventilated area is recommended to ensure its stability.^[1]

Table 1: Physical and Chemical Properties of Ethyl Acetamidocyanacetate

Property	Value	Reference
Molecular Formula	C ₇ H ₁₀ N ₂ O ₃	[2][3]
Molecular Weight	170.17 g/mol	[2][3]
Appearance	White to off-white crystalline solid	
Melting Point	125-130 °C	[4]
Boiling Point	347.5 ± 27.0 °C (Predicted)	[4]
Density	1.155 ± 0.06 g/cm ³ (Predicted)	[4]
CAS Number	4977-62-2	[3]

Spectroscopic Data

The structural elucidation of **ethyl acetamidocyanacetate** is supported by various spectroscopic techniques.

Table 2: Key Spectroscopic Data for Ethyl Acetamidocyanacetate

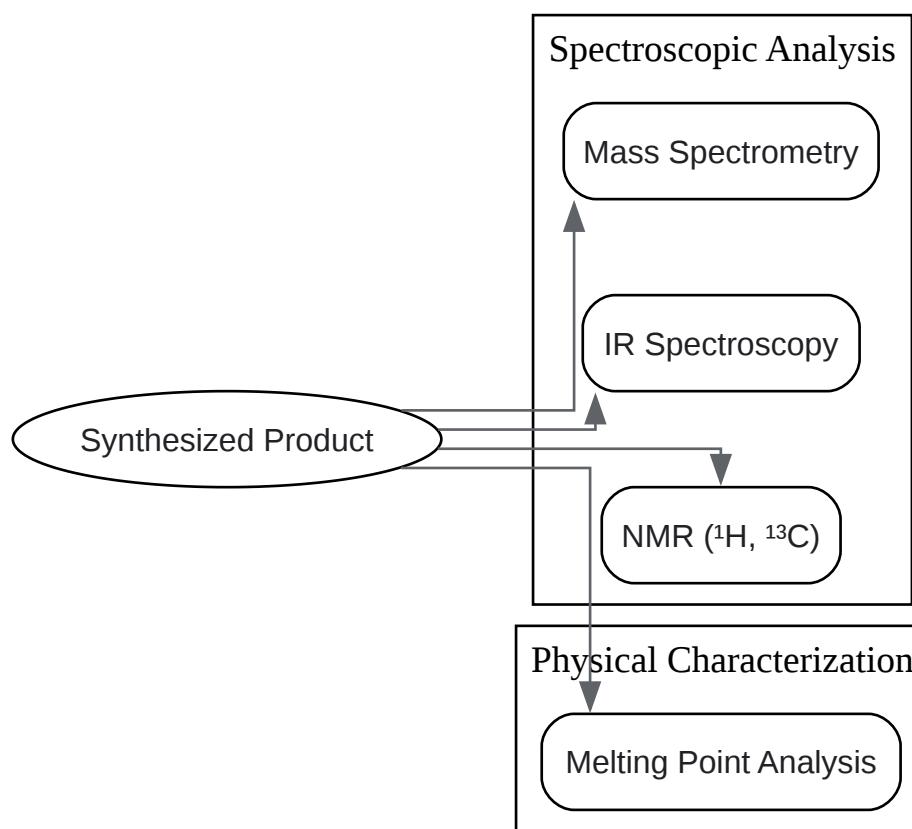
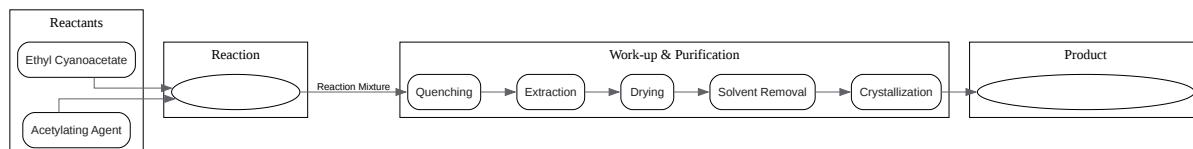
Technique	Key Peaks/Signals	Source
¹ H NMR	Data available on PubChem	[2]
¹³ C NMR	Data available on PubChem	[2]
IR Spectroscopy	Data available via NIST	[5]
Mass Spectrometry	GC-MS data available on PubChem	[2]

Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **ethyl acetamidocyanoacetate** was not found in the searched literature, a general understanding of its synthesis can be derived from standard organic chemistry principles and protocols for similar compounds. The synthesis would likely involve the acylation of ethyl cyanoacetate.

A generalized synthetic approach is outlined below. Note: This is a hypothetical procedure and would require optimization and safety assessment before implementation.

General Synthetic Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 105-56-6 CAS | ETHYL CYANOACETATE | Laboratory Chemicals | Article No. 03725 [lobachemie.com]
- 2. Ethyl cyanoacetate = 98 105-56-6 [sigmaaldrich.com]
- 3. Ethyl acetamidocynoacetate | C7H10N2O3 | CID 95422 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Ethyl acetamidocynoacetate | 4977-62-2 [m.chemicalbook.com]
- 5. Ethyl cyanoacetate or Ethyl 2-cyanacetate Manufacturers, with SDS [mubychem.com]
- To cite this document: BenchChem. [Ethyl acetamidocynoacetate physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146813#ethyl-acetamidocynoacetate-physical-and-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com